

Technical Guide: N,N-Dioctyl-Formamide (DOF)

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Compound of Interest

Compound Name:	<i>N,N-Dioctyl-Formamide</i>
CAS No.:	6280-57-5
Cat. No.:	B1596055

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Physicochemical Profile, Synthesis, and Industrial Applications

Executive Summary

N,N-Dioctylformamide (DOF) is a high-molecular-weight fatty amide (

) distinguished by its lipophilicity and hydrolytic stability. Unlike its ubiquitous lower homolog, N,N-Dimethylformamide (DMF), DOF is characterized by extremely low water solubility and high boiling point, making it a specialized solvent and extractant in non-aqueous systems.

This guide analyzes DOF's critical role in two high-stakes sectors: Nuclear Fuel Reprocessing, where it appears as a radiolytic degradation product of diglycolamide extractants (TODGA), and Petrochemical Stimulation, where its amphiphilic nature is leveraged in microemulsions for asphaltene remediation.

Molecular Architecture & Physicochemical Profile[1] Structural Analysis

DOF consists of a formyl group attached to a nitrogen atom bearing two linear octyl (

) chains. This structure imparts significant steric bulk and hydrophobicity compared to short-chain amides.

- Lipophilic Domain: The two

chains dominate the molecule's interaction profile, ensuring miscibility with aliphatic diluents (e.g., n-dodecane, kerosene) and immiscibility with aqueous phases.

- Polar Core: The amide linkage (

) provides a localized dipole, allowing for weak coordination with metal cations (actinides/lanthanides) and solvation of polar organic species.

Key Physical Properties

The following data consolidates experimental values and homologous series estimations.

Property	Value / Description	Note
CAS Registry Number	6280-57-5	Verified Identifier
IUPAC Name	N,N-Dioctylformamide	
Molecular Formula		
Molecular Weight	269.47 g/mol	
Appearance	Colorless to pale yellow liquid	Viscous oil at RT
Density	-0.858 g/cm ³	Less dense than water
Refractive Index ()	1.4523 – 1.4534	Characteristic of fatty amides
Boiling Point	> 300°C (est.[1][2] at 760 mmHg)	Distillable only under high vacuum (e.g., 1-2 mmHg)
Solubility	Soluble in hexane, dodecane, toluene	Insoluble in water

Synthesis & Purification Protocols

Primary Synthesis Route: Direct Amidation

The industrial standard for preparing DOF involves the thermal dehydration of dioctylamine formate or the reaction of dioctylamine with ethyl formate.

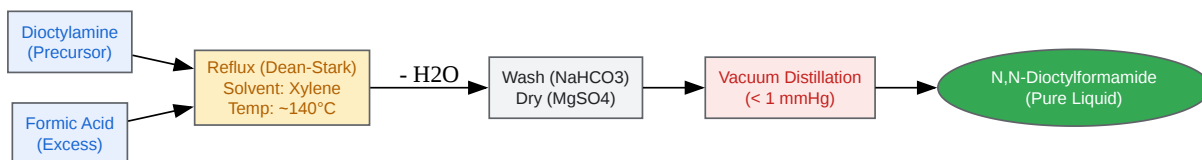
Reagents:

- Precursor: Dioctylamine (CAS 1120-48-5)
- Formylating Agent: Formic Acid (85%+) or Ethyl Formate
- Solvent: Toluene or Xylene (for azeotropic water removal)

Protocol:

- Mixing: Charge a round-bottom flask with Dioctylamine (1.0 eq).
- Addition: Dropwise add Formic Acid (1.2 eq) while cooling (exothermic).
- Reflux: Heat the mixture to reflux with a Dean-Stark trap to continuously remove water.
- Monitoring: Reaction is complete when theoretical water volume is collected.
- Purification:
 - Wash organic phase with (aq) to remove excess acid.
 - Wash with brine; dry over .
 - Vacuum Distillation: Distill the crude oil at reduced pressure (< 1 mmHg) to isolate pure DOF.

Visualization of Synthesis Workflow



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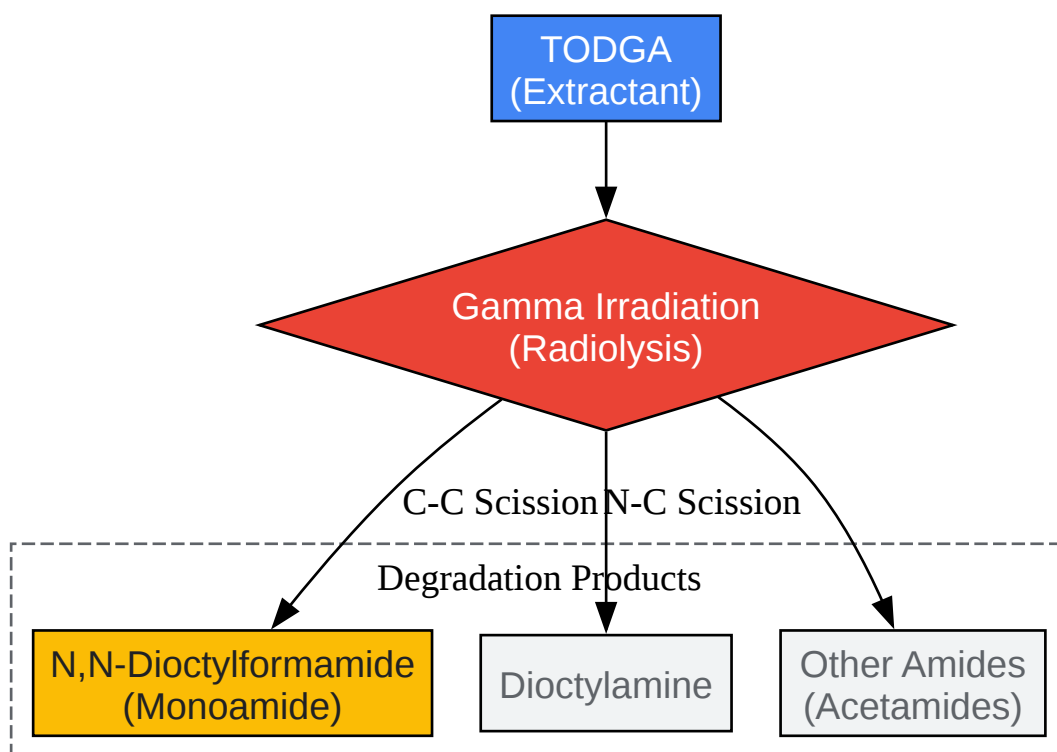
Figure 1: Step-by-step synthesis workflow for N,N-Dioctylformamide via direct amidation.

Application Vectors

Nuclear Fuel Reprocessing (Actinide Partitioning)

In the context of the DIAMEX and SANEX processes, DOF is primarily identified as a radiolytic degradation product of the tridentate ligand TODGA (N,N,N',N'-tetraoctyldiglycolamide).

- Mechanism: High-dose gamma radiation cleaves the ether backbone of TODGA.
- Impact: Accumulation of DOF (a "monoamide") in the solvent stream changes the extraction kinetics. Unlike TODGA, DOF is a weak extractant for trivalent actinides (,) but may prevent third-phase formation due to its surfactant properties.
- Degradation Pathway:



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Figure 2: Radiolytic degradation pathway of TODGA yielding N,N-Dioctylformamide.

Petrochemical Stimulation (Microemulsions)

DOF is utilized as a non-aqueous phase solvent in microemulsion formulations designed for wellbore remediation.

- Function: It acts as a co-solvent that penetrates and dissolves asphaltene and paraffin deposits.
- Advantage: Its high boiling point (>300°C) allows it to function effectively in high-temperature downhole environments without premature evaporation.

Safety & Handling

While less volatile than DMF, DOF shares toxicity characteristics common to alkylformamides.

- Hazard Classification (GHS):

- Skin Irritant: Prolonged contact may cause dermatitis.
- Eye Irritant: Direct contact causes irritation.
- Reproductive Toxicity: Potential (based on DMF homology, though steric bulk often reduces bioavailability).
- PPE Requirements: Nitrile gloves, safety goggles, and lab coat. Handle in a fume hood if heating.[1]
- Storage: Store in cool, dry conditions away from strong oxidizing agents (e.g., permanganates).

References

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